

Core Physical and Thermal Properties of Fluorinert™ FC-40

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Compound of Interest

Compound Name: Fluorinert FC-40

Cat. No.: B2550581

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Fluorinert™ FC-40 is a clear, colorless, and odorless perfluorinated compound.^{[1][2]} Its chemical inertness and thermal stability make it suitable for a wide range of demanding applications.^[3] The physical properties of FC-40 are summarized in the tables below. All values are determined at 25°C unless otherwise specified and should be considered typical, not for specification purposes.^{[1][2]}

Table 1: General Physical Properties of 3M™ Fluorinert™ FC-40

Property	Value	Units
Appearance	Clear, Colorless Liquid	-
Average Molecular Weight	650	g/mol
Boiling Point (1 atm)	155 - 165	°C
Pour Point	-57	°C
Density	1850 - 1855	kg/m ³
Refractive Index	1.290	-
Surface Tension	16	dynes/cm
Water Solubility	< 7	ppmw
Solubility in Water	< 5	ppmw
Ozone Depletion Potential	0	-

Sources:

Table 2: Thermal Properties of 3M™ Fluorinert™ FC-40

Property	Value	Units
Liquid Specific Heat	1100	J kg ⁻¹ °C ⁻¹
Liquid Thermal Conductivity	0.065	W m ⁻¹ °C ⁻¹
Coefficient of Expansion	0.0012	°C ⁻¹
Latent Heat of Vaporization (at normal boiling point)	68 - 69	J/g
Estimated Critical Temperature	543	K
Estimated Critical Pressure	1.18 x 10 ⁶	pascals
Flash Point	None	-

Sources:

Table 3: Electrical Properties of 3M™ Fluorinert™ FC-40

Property	Value	Units
Dielectric Strength (0.1" gap)	46	kV
Dielectric Constant (at 1 kHz)	1.9	-
Electrical Resistivity	4.0×10^{15}	ohm cm

Sources:

Table 4: Viscosity and Vapor Pressure of 3M™ Fluorinert™ FC-40

Property	Value	Units
Kinematic Viscosity	1.8 - 2.2	centistokes
Absolute Viscosity	3.4 - 4.1	centipoise
Vapor Pressure	287 - 432	pascals

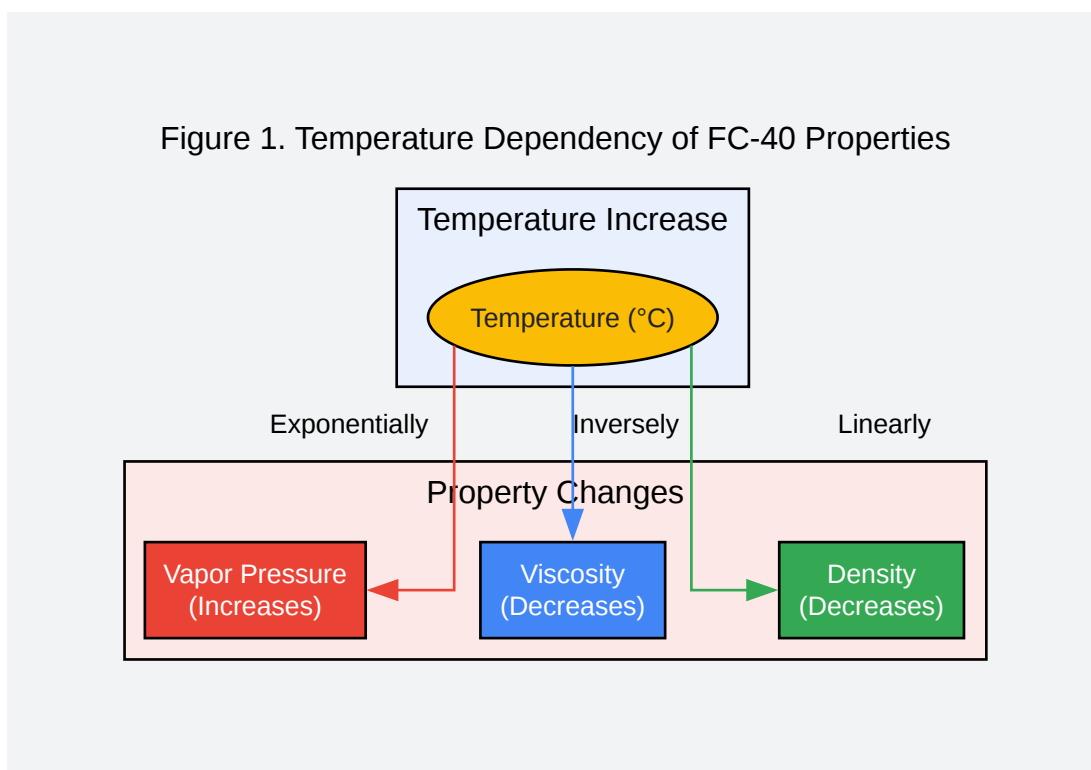
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Temperature Dependent Properties

The physical properties of Fluorinert™ FC-40, like many fluids, exhibit a dependence on temperature. The following formulas can be used to estimate key properties at various temperatures:

- Specific Heat ($\text{J kg}^{-1} \text{ } ^\circ\text{C}^{-1}$): $1014 + 1.554 * T(^{\circ}\text{C})$
- Thermal Conductivity ($\text{W m}^{-1} \text{ } ^\circ\text{C}^{-1}$): $0.067 - 0.000069 * T(^{\circ}\text{C})$
- Density (kg/m^3): $1909 - 2.16 * T(^{\circ}\text{C})$
- Vapor Pressure (pascals): $10^{(10.448 - (2381 / T(\text{K})))}$

These relationships are crucial for applications involving temperature variations, such as in heat transfer systems. The viscosity of FC-40 also decreases with increasing temperature.



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Figure 1. Temperature Dependency of FC-40 Properties

Experimental Protocols for Property Determination

While 3M does not provide specific experimental protocols for determining the physical properties of Fluorinert™ FC-40, these properties are typically measured using standardized methods established by organizations such as ASTM International. Below are detailed methodologies for key experiments relevant to the data presented.

Density Measurement

The density of a liquid like FC-40 is commonly determined using a digital density meter, following a procedure similar to ASTM D4052.

- Apparatus: A digital density meter with an oscillating U-tube.

- Procedure:
 - A small volume of the liquid sample is injected into the oscillating sample tube.
 - The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
 - This frequency change is then used, along with calibration data, to determine the density of the liquid at a specific temperature.
- Significance: Density is a fundamental physical property used to characterize the fluid and is necessary for converting between mass and volume.

Viscosity Measurement

The kinematic viscosity of transparent liquids such as FC-40 is typically measured using a calibrated glass capillary viscometer, as outlined in ASTM D445.

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type) and a constant temperature bath.
- Procedure:
 - A specific volume of the liquid is introduced into the viscometer.
 - The viscometer is placed in a constant temperature bath until the sample reaches the desired temperature.
 - The time it takes for the liquid to flow under gravity between two marked points on the capillary is measured.
 - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.
 - Dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid.

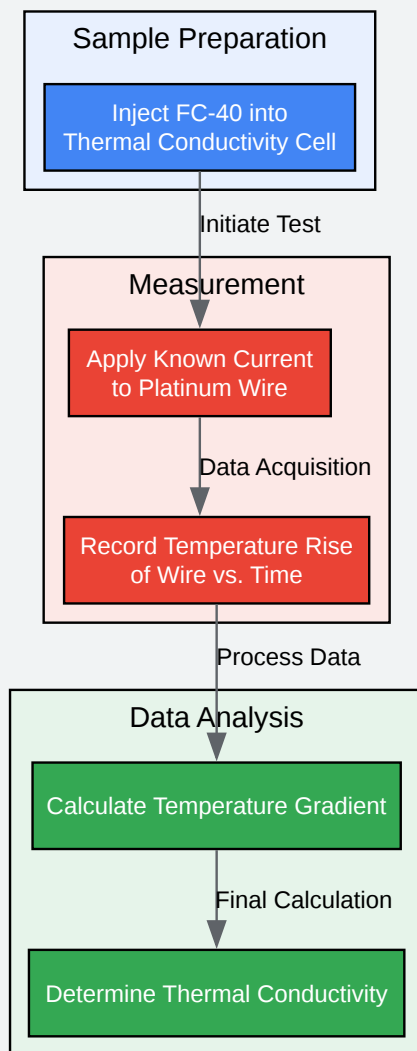
- **Significance:** Viscosity is a measure of a fluid's resistance to flow and is a critical parameter in fluid dynamics and heat transfer applications.

Thermal Conductivity Measurement

The thermal conductivity of liquids can be determined using the transient hot wire method, as described in ASTM D2717.

- **Apparatus:** A thermal conductivity cell containing a thin, straight platinum wire.
- **Procedure:**
 - The liquid sample is introduced into the thermal conductivity cell, surrounding the platinum wire.
 - A known amount of electrical energy is passed through the wire, causing it to heat up.
 - The rate of temperature rise of the wire is measured over a short period.
 - The thermal conductivity of the liquid is determined from the temperature gradient produced by the known energy input.
- **Significance:** Thermal conductivity is a measure of a material's ability to conduct heat and is a key factor in the performance of heat transfer fluids.

Figure 2. Workflow for Thermal Conductivity Measurement (Transient Hot Wire)



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Figure 2. Workflow for Thermal Conductivity Measurement

Concluding Remarks

3M™ Fluorinert™ FC-40 exhibits a unique combination of physical properties, including high thermal stability, chemical inertness, and excellent dielectric characteristics. The data and methodologies presented in this guide provide a foundational understanding for professionals in research and development. It is important to note that while this document provides comprehensive information, for critical applications, it is recommended to consult the official product data sheets and safety data sheets provided by 3M.

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- To cite this document: BenchChem. [Core Physical and Thermal Properties of Fluorinert™ FC-40]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2550581#physical-properties-of-3m-fluorinert-fc-40]

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